

Technical Guide: Physicochemical Properties of 1-Allylcyclohexene

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Compound of Interest

Compound Name: 1-ALLYLCYCLOHEXENE

Cat. No.: B086730

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide provides an in-depth look at the boiling point and density of **1-allylcyclohexene**. Due to the limited availability of experimental data for **1-allylcyclohexene**, this document also presents data for the closely related isomer, allylcyclohexane, for comparative reference. Furthermore, detailed experimental protocols for determining these fundamental physicochemical properties are provided.

Physicochemical Data of Allylcyclohexene and Related Compounds

Direct experimental values for the boiling point and density of **1-allylcyclohexene** are not readily available in standard chemical databases. However, data for its structural isomer, allylcyclohexane, is well-documented. It is crucial to note that while structurally similar, the position of the double bond significantly influences the physical properties of these compounds. The data for allylcyclohexane is presented below for reference.

Table 1: Physicochemical Properties of Allylcyclohexane

Property	Value	Conditions
Boiling Point	153-154 °C	At 760 mmHg
Density	0.810 g/mL	At 25 °C

Disclaimer: The data presented in Table 1 is for allylcyclohexane, not **1-allylcyclohexene**. This information is provided as a reference for a structurally similar compound.

Experimental Protocols

The following sections detail standard laboratory procedures for the experimental determination of the boiling point and density of a liquid organic compound such as **1-allylcyclohexene**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This can be determined using several methods, including the Thiele tube method, which is suitable for small sample volumes.^{[1][2]}

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Sample of the liquid (e.g., **1-allylcyclohexene**)
- Heating source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath fluid
- Stand and clamps

Procedure:

- A small amount of the liquid sample is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is securely attached to a thermometer.

- The thermometer and test tube assembly are immersed in a Thiele tube filled with a heating bath fluid like mineral oil.
- The Thiele tube is gently heated, and the temperature is monitored.^[1]
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.^[1]

Density is the mass per unit volume of a substance.^{[3][4]} For liquids, density can be accurately determined using a pycnometer or a volumetric flask.^{[3][4]}

Materials:

- Pycnometer or a calibrated volumetric flask with a stopper
- Analytical balance
- The liquid sample (e.g., **1-allylcyclohexene**)
- Distilled water (for calibration)
- Thermometer

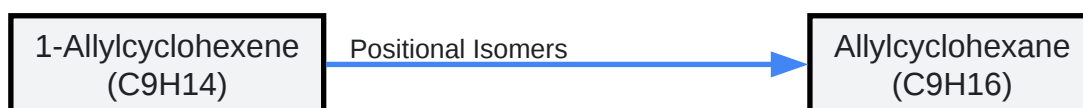
Procedure:

- A clean, dry pycnometer or volumetric flask is weighed accurately on an analytical balance (W1).^[4]
- The vessel is then filled with distilled water of a known temperature and density and weighed again (W2).^[4]
- The water is discarded, and the vessel is thoroughly dried.
- The vessel is then filled with the sample liquid and weighed (W3).^[4]

- The density of the liquid is calculated using the following formula: $\text{Density of liquid} = [(W3 - W1) / (W2 - W1)] \times \text{Density of water at the calibration temperature}$.

Structural Relationship and Visualization

The difference in the position of the double bond between **1-allylcyclohexene** and allylcyclohexane is a key determinant of their respective chemical and physical properties. This structural isomerism is visualized in the diagram below.



Structural Isomers: 1-Allylcyclohexene vs. Allylcyclohexane

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Caption: Structural relationship between **1-allylcyclohexene** and allylcyclohexane.

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